

# A Technical Guide to Research-Grade Vinyl Pivalate for Scientific Applications

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## Compound of Interest

Compound Name: Vinyl pivalate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of research-grade **vinyl pivalate**, its commercial suppliers, key quality attributes, and its application in polymer synthesis. This document is intended to serve as a valuable resource for researchers and professionals in drug development and materials science who utilize **vinyl pivalate** in their work.

## Introduction to Vinyl Pivalate

**Vinyl pivalate** (also known as vinyl trimethylacetate) is the ester of pivalic acid and vinyl alcohol.<sup>[1]</sup> It is a key monomer in the synthesis of various polymers and copolymers.<sup>[1]</sup> Its bulky tert-butyl group imparts unique properties to the resulting polymers, such as enhanced thermal stability and resistance to hydrolysis.<sup>[1]</sup> In the realm of pharmaceutical and biomedical research, polymers derived from **vinyl pivalate**, particularly poly(vinyl alcohol) (PVA), are explored for applications in drug delivery systems and as functional excipients.<sup>[2][3]</sup> Research-grade **vinyl pivalate** is typically supplied with an inhibitor, such as hydroquinone (HQ), to prevent spontaneous polymerization during storage.

## Commercial Suppliers and Product Specifications

Several chemical suppliers offer research-grade **vinyl pivalate**, generally with a purity of 99% or higher. Below is a comparative summary of the product specifications from prominent

suppliers. Please note that lot-specific data can be obtained from the Certificate of Analysis (CoA) provided by the supplier at the time of purchase.[\[4\]](#)

Supplier	Product Name	Purity	CAS Number	Molecular Weight (g/mol)	Inhibitor
Sigma-Aldrich	Vinyl pivalate	99%	3377-92-2	128.17	Hydroquinone
TCI America	Vinyl Pivalate (stabilized with HQ)	≥99.0% (GC)	3377-92-2	128.17	Hydroquinone <a href="#">[5]</a>
Santa Cruz Biotechnology	Vinyl Pivalate (stabilized with HQ)	-	3377-92-2	128.17	Hydroquinone <a href="#">[4]</a>
Alfa Aesar	Vinyl pivalate, 99%, stab. with hydroquinone	99%	3377-92-2	128.17	Hydroquinone
Chem-Impex International	Vinyl pivalate	≥99%	3377-92-2	128.17	-

Note: This table is a summary of publicly available data and may not reflect the most current specifications. Researchers should always consult the supplier's documentation for the most accurate information.

## Physicochemical Properties

Property	Value	Reference
Appearance	Colorless liquid	[3]
Boiling Point	110 °C (lit.)	[2]
Density	0.866 g/mL at 25 °C (lit.)	[2]
Refractive Index	n <sub>20</sub> /D 1.405 (lit.)	[2]
Flash Point	10 °C (50 °F) - closed cup	
Solubility	Soluble in methanol.	[3]

## Experimental Protocols: Synthesis of Poly(vinyl pivalate) via RAFT Polymerization

Reversible Addition-Fragmentation chain-Transfer (RAFT) polymerization is a versatile method for synthesizing polymers with controlled molecular weights and narrow molecular weight distributions. The following is a representative protocol for the RAFT polymerization of **vinyl pivalate**, adapted from established procedures for vinyl esters.[6][7][8]

Materials:

- **Vinyl pivalate** (inhibitor removed prior to use)
- RAFT agent (e.g., a suitable xanthate or dithiocarbamate)
- Initiator (e.g., 2,2'-Azobis(2-methylpropionitrile), AIBN)
- Anhydrous solvent (e.g., toluene or 1,4-dioxane)
- Schlenk flask or ampule
- Magnetic stirrer
- Oil bath
- Vacuum line

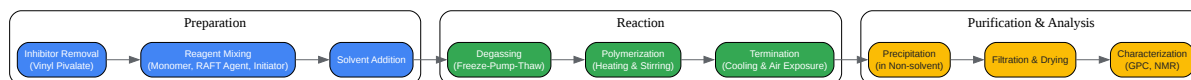
- Inert gas (Nitrogen or Argon)

#### Procedure:

- Inhibitor Removal: Pass **vinyl pivalate** through a column of basic alumina to remove the hydroquinone inhibitor.
- Reaction Setup: In a Schlenk flask or ampule, combine the purified **vinyl pivalate**, the chosen RAFT agent, and the initiator (AIBN) in the desired molar ratios. A typical ratio of [Monomer]:[RAFT Agent]:[Initiator] would be in the range of 100:1:0.1 to 500:1:0.2, depending on the target molecular weight.
- Solvent Addition: Add the anhydrous solvent to the flask to achieve the desired monomer concentration.
- Degassing: Subject the reaction mixture to at least three freeze-pump-thaw cycles to remove dissolved oxygen, which can terminate the polymerization.
- Polymerization: After the final thaw, backfill the flask with an inert gas and place it in a preheated oil bath at a temperature suitable for the initiator (typically 60-80 °C for AIBN). Stir the reaction mixture for the desired duration (e.g., 4-24 hours). The reaction time will influence the final monomer conversion and polymer molecular weight.
- Termination: To quench the polymerization, remove the flask from the oil bath and cool it in an ice bath. Exposing the reaction mixture to air will also terminate the radical polymerization.
- Polymer Isolation: Precipitate the polymer by slowly adding the reaction mixture to a large excess of a non-solvent, such as cold methanol, while stirring.
- Purification and Drying: Collect the precipitated polymer by filtration and wash with fresh non-solvent. Dry the polymer under vacuum until a constant weight is achieved.
- Characterization: The molecular weight ( $M_n$ ) and polydispersity index (PDI or  $\bar{M}_w/\bar{M}_n$ ) of the resulting poly(**vinyl pivalate**) can be determined by Gel Permeation Chromatography (GPC). The chemical structure and monomer conversion can be analyzed by Nuclear Magnetic Resonance (NMR) spectroscopy.

## Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the RAFT polymerization of **vinyl pivalate**.

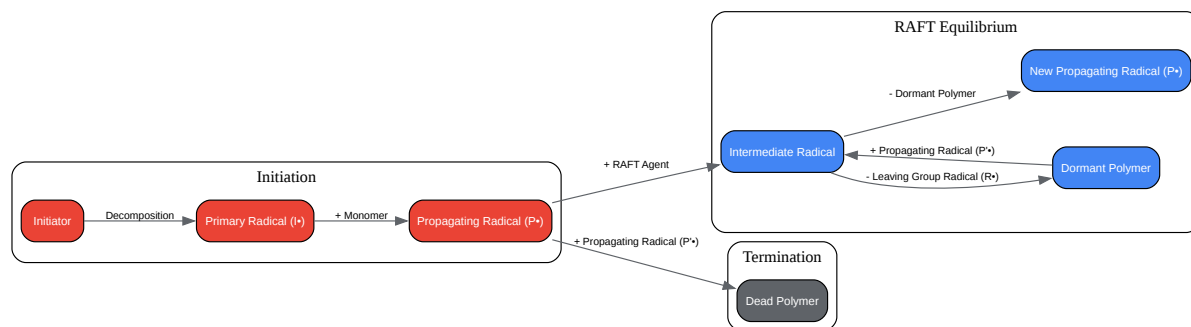


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Caption: Experimental workflow for the RAFT polymerization of **vinyl pivalate**.

## Reaction Mechanism: RAFT Polymerization

The RAFT process is a controlled radical polymerization that allows for the synthesis of polymers with predetermined molecular weights and narrow molecular weight distributions. The general mechanism is depicted below.



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Caption: Generalized mechanism of RAFT polymerization.

## Applications in Research and Drug Development

**Vinyl pivalate** is primarily used as a monomer for the synthesis of poly(**vinyl pivalate**) (PVPI). [3] PVPI is a precursor to syndiotactic poly(vinyl alcohol) (PVA), a polymer with applications in various fields due to its unique properties.[3][9]

- **Polymer Synthesis:** The controlled polymerization of **vinyl pivalate** allows for the creation of well-defined polymers with specific molecular architectures. These polymers are valuable in materials science research.[6][7]
- **Drug Delivery:** Poly(vinyl alcohol), derived from poly(**vinyl pivalate**), is a biocompatible and water-soluble polymer that has been extensively investigated for use in drug delivery systems, including hydrogels and nanoparticles.[2]
- **Coatings and Adhesives:** Copolymers of **vinyl pivalate** are used in the formulation of coatings and adhesives to enhance properties such as flexibility and water resistance.[1]

## Safety and Handling

**Vinyl pivalate** is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area, away from ignition sources. It is harmful if inhaled and may cause respiratory irritation.[10] Suspected of causing cancer.[10] It is essential to wear personal protective equipment, including safety glasses, gloves, and a lab coat, when handling this chemical. For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[11]

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## References

- 1. researchgate.net [researchgate.net]
- 2. Vinyl pivalate | 3377-92-2 [chemicalbook.com]
- 3. Vinyl pivalate CAS#: 3377-92-2 [m.chemicalbook.com]
- 4. scbt.com [scbt.com]
- 5. Vinyl Pivalate (stabilized with HQ) 99.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 6. Synthesis and application of new CO<sub>2</sub>-soluble vinyl pivalate hydrocarbon stabilisers via RAFT polymerisation - Polymer Chemistry (RSC Publishing) [pubs.rsc.org]
- 7. Exploring high molecular weight vinyl ester polymers made by PET-RAFT - Polymer Chemistry (RSC Publishing) [pubs.rsc.org]
- 8. mdpi.com [mdpi.com]
- 9. e3s-conferences.org [e3s-conferences.org]
- 10. Vinyl pivalate | C<sub>7</sub>H<sub>12</sub>O<sub>2</sub> | CID 256591 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. sigmaaldrich.com [sigmaaldrich.com]
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